structural analysis of (r)-phenyl-(1-phenylethyl)amine

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Compound of Interest

Compound Name: *(r)-phenyl-(1-phenylethyl)amine*

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An In-Depth Technical Guide to the Structural Analysis of **(R)-phenyl-(1-phenylethyl)amine**

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Foreword: (R)-(+)-1-Phenylethylamine stands as a cornerstone chiral building block and resolving agent in modern organic synthesis.[1][2] Its utility in the pharmaceutical and fine chemical industries is predicated on its stereochemical purity.[1] The precise structural elucidation and confirmation of its absolute configuration are therefore not merely academic exercises but critical quality control parameters. This guide provides a comprehensive overview of the essential analytical techniques employed to characterize this pivotal molecule, grounded in the principles of spectroscopic and chromatographic analysis. We will explore the causality behind methodological choices, offering field-proven insights for researchers, scientists, and drug development professionals.

Foundational Physicochemical & Spectroscopic Profile

A thorough structural analysis begins with an understanding of the molecule's fundamental properties. (R)-(+)-1-Phenylethylamine, also known as (R)-(+)-α-Methylbenzylamine, is a

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colorless to light yellow liquid that is sensitive to air.[3]

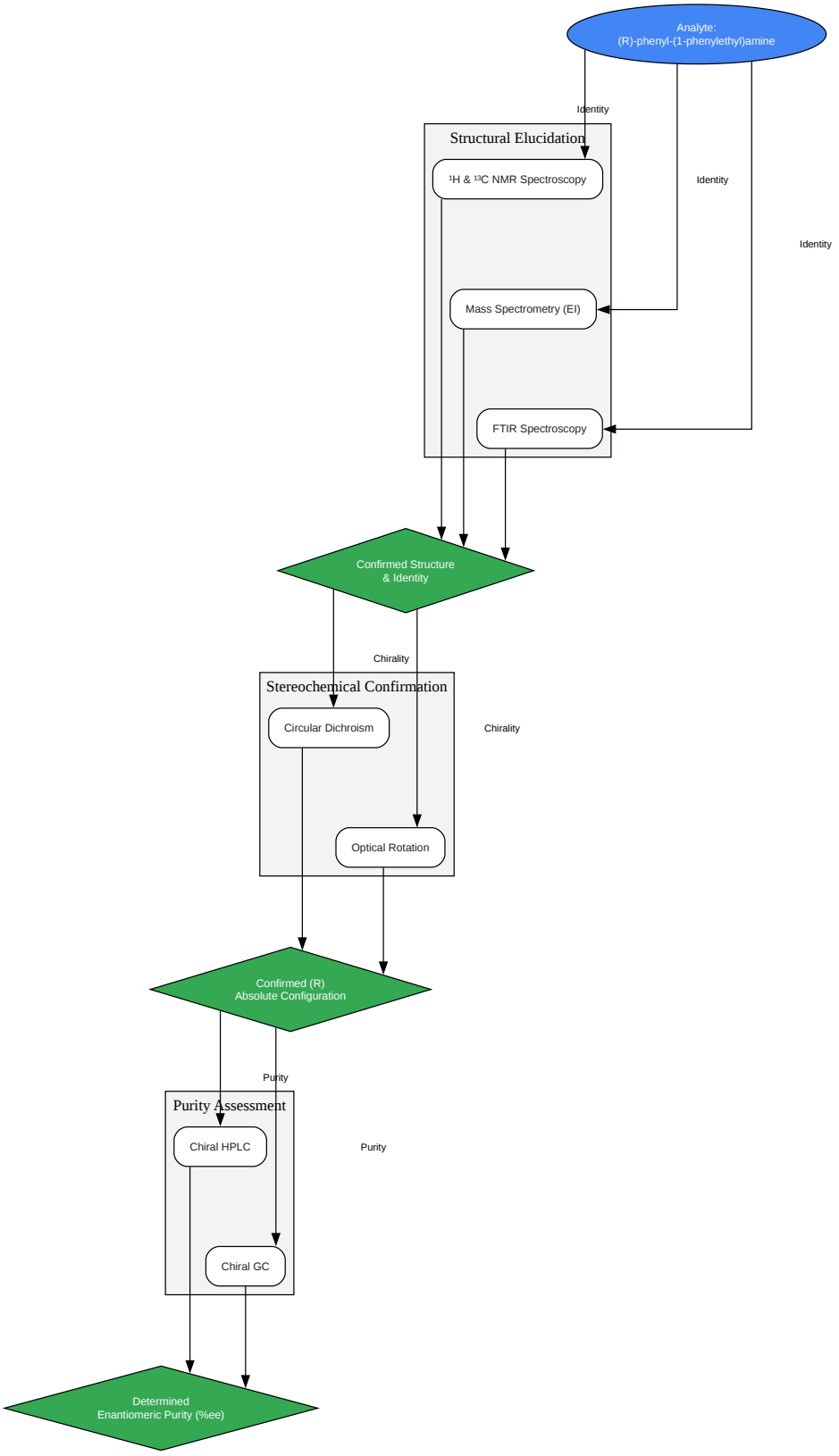
Table 1: Physicochemical Properties of (R)-(+)-1-Phenylethylamine

Property	Value	Source(s)
Molecular Formula	$C_8H_{11}N$	[3][4]
Molar Mass	121.18 g/mol	[4][5]
CAS Number	3886-69-9	[3][4]
Appearance	Colorless to light yellow liquid	[3][6]
Boiling Point	187 °C (1013 hPa)	[4]
Melting Point	-10 °C	[4]
Density	0.95 g/cm³ (at 20 °C)	[4]
Refractive Index (n20/D)	1.526	[3]
Optical Activity [α]	+38° to +40° (neat)	[3]
Water Solubility	40 g/L (at 20 °C)	[3]

Core Analytical Workflow for Structural Verification

A multi-technique approach is imperative for the unambiguous structural and stereochemical verification of **(R)-phenyl-(1-phenylethyl)amine**. The following workflow ensures both the chemical identity and the enantiomeric integrity of the analyte are confirmed.

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Caption: Integrated workflow for the comprehensive analysis of **(R)-phenyl-(1-phenylethyl)amine**.

Spectroscopic Techniques for Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of the molecule. Both ^{1}H and ^{13}C NMR are essential for confirming the connectivity of the atoms.

Expertise & Experience: The causality for using NMR lies in its ability to probe the chemical environment of each unique proton and carbon atom. For a chiral molecule like this, the protons of the amine (NH_2) and the methine (CH) can sometimes appear as broad signals due to exchange phenomena and nitrogen's quadrupolar nature. Using a deuterated solvent like $CDCl_3$ is standard, but a D_2O shake experiment can be used to definitively identify the NH_2 proton signal, as it will exchange with deuterium and disappear from the spectrum.[7]

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the amine in ~0.6 mL of deuterated chloroform ($CDCl_3$) in a standard 5 mm NMR tube.
- Instrument Setup: Acquire spectra on a 400 MHz (or higher) spectrometer.
- ^{1}H NMR Acquisition:
  - Acquire a standard proton spectrum with a spectral width covering 0-10 ppm.
  - Reference the spectrum to the residual $CHCl_3$ signal at 7.26 ppm.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum with a spectral width of 0-160 ppm.
  - Reference the spectrum to the $CDCl_3$ triplet at 77.16 ppm.
- Data Processing: Process the FID (Free Induction Decay) with an exponential multiplication (line broadening of ~0.3 Hz for ^{1}H, ~1 Hz for ^{13}C) and Fourier transform. Phase and baseline

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correct the resulting spectrum.

Table 2: Expected NMR Chemical Shifts (δ) in $CDCl_3$

Atom	^1H NMR Signal	^{13}C NMR Signal
Phenyl C-H (aromatic)	~7.2-7.4 ppm (multiplet, 5H)	~126-129 ppm
Phenyl C (quaternary)	-	~146 ppm
Methine (CH)	~4.1 ppm (quartet, 1H)	~51 ppm
Methyl (CH_3)	~1.4 ppm (doublet, 3H)	~25 ppm
Amine (NH_2)	~1.5 ppm (broad singlet, 2H)	-
Note: Chemical shifts are approximate and can vary based on solvent and concentration.[7][8][9]		

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural information through its fragmentation pattern. Electron Ionization (EI) is a common technique for this type of molecule.

Expertise & Experience: The key to interpreting the EI-MS of **(R)-phenyl-(1-phenylethyl)amine** is recognizing the most stable carbocation that can be formed. The bond between the chiral carbon and the methyl group is relatively weak, as is the benzylic C-C bond. Cleavage of the methyl group is less likely than the benzylic cleavage, which results in the formation of the $C_7H_8N^+$ fragment. The most prominent peak is often the base peak, which for this molecule is typically at m/z 105, resulting from the loss of the amino-methyl group.

Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a dilute solution of the sample (e.g., in methanol or dichloromethane) via a direct insertion probe or through a GC inlet (GC-MS).

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- Ionization: Use a standard electron energy of 70 eV for ionization.
- Analysis: Scan a mass range from m/z 40 to 200.
- Data Interpretation: Identify the molecular ion peak (M^+) and major fragment ions.

Table 3: Expected Mass Spectrometry Fragmentation

m/z	Ion	Interpretation
121	$[C_8H_{11}N]^+$	Molecular Ion (M^+)
120	$[M-H]^+$	Loss of a hydrogen atom
106	$[M-CH_3]^+$	Loss of a methyl radical
105	$[C_7H_7]^+$	Tropylium ion (rearrangement and loss of CH_3NH)
91	$[C_7H_7]^+$	Tropylium ion (alternative fragmentation)
77	$[C_6H_5]^+$	Phenyl cation
Note: Relative intensities can vary between instruments.[10] [11]		

Chiroptical Techniques for Stereochemical Confirmation

Confirming the absolute configuration is the most critical step in the analysis of a chiral molecule.

Circular Dichroism (CD) Spectroscopy

CD spectroscopy measures the differential absorption of left and right circularly polarized light, a phenomenon exhibited only by chiral molecules.[12] It is a definitive method for distinguishing between enantiomers, which will produce mirror-image spectra.[13]

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Expertise & Experience: The sign of the Cotton effect in the CD spectrum is directly related to the absolute configuration of the enantiomer.[12] For **(R)-phenyl-(1-phenylethyl)amine**, the electronic transitions of the phenyl chromophore are perturbed by the chiral center. This interaction gives rise to characteristic CD signals. By comparing the obtained spectrum to a known reference standard or to literature data, the (R)-configuration can be unequivocally confirmed.[13][14]

Protocol: Circular Dichroism Spectroscopy

- Sample Preparation: Prepare a dilute solution of the amine (e.g., 0.5-1.0 mM) in a UV-transparent solvent such as acetonitrile or hexane.
- Instrument Setup: Use a calibrated CD spectrophotometer.
- Data Acquisition:
  - Scan the sample from ~300 nm down to ~200 nm in a quartz cuvette with a 1 mm or 1 cm path length.
  - Acquire a baseline spectrum of the solvent alone under the same conditions.
- Data Processing: Subtract the solvent baseline from the sample spectrum. The data is typically reported in units of molar ellipticity ([θ]).
- Interpretation: For (R)-(+)-1-phenylethylamine, a characteristic positive Cotton effect is expected in the 250-270 nm region, corresponding to the ^1L_a transition of the benzene ring.[13]

Chromatographic Techniques for Purity Assessment

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the gold standard for determining the enantiomeric purity or enantiomeric excess (%ee) of a chiral compound.[15]

Expertise & Experience: The separation mechanism relies on the transient formation of diastereomeric complexes between the enantiomers and the chiral stationary phase (CSP).

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Polysaccharide-based columns (e.g., derivatized cellulose or amylose) are highly effective for separating chiral amines. The choice of mobile phase (typically a mixture of a hydrocarbon like hexane and an alcohol like isopropanol) is critical for achieving optimal resolution. A small amount of a basic additive, like diethylamine (DEA), is often added to the mobile phase to prevent peak tailing by masking residual acidic silanol groups on the silica support.[16]

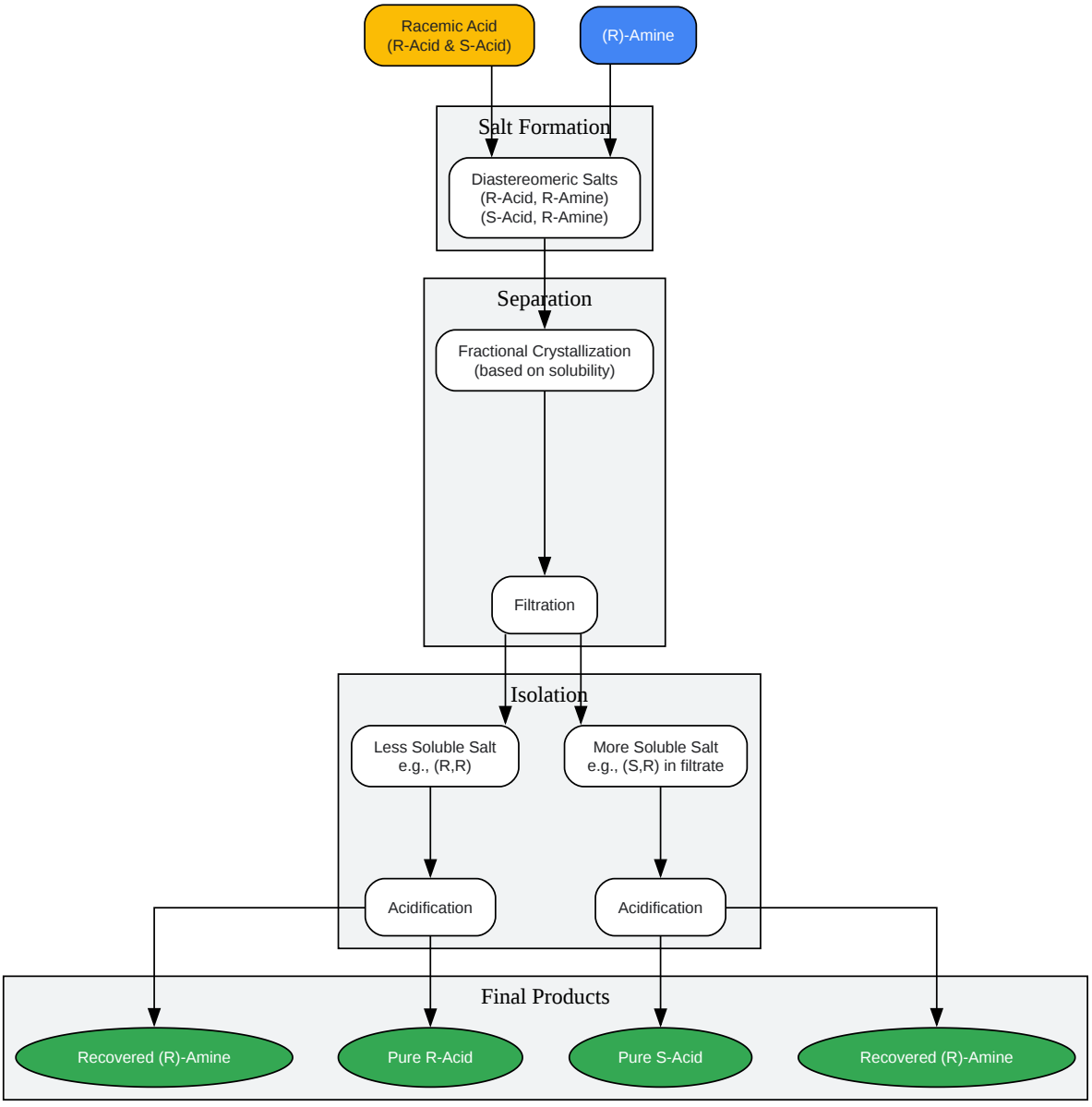
Protocol: Chiral HPLC for Enantiomeric Purity

- System: An HPLC system with a UV detector.
- Column: A chiral column, e.g., Chiralcel OD-H or Chiralpak AD-H.
- Mobile Phase: A mixture of n-Hexane and Isopropanol (e.g., 90:10 v/v) with 0.1% Diethylamine (DEA).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Sample Preparation: Dissolve a small amount of the analyte in the mobile phase.
- Analysis: Inject the sample and record the chromatogram. The (R) and (S) enantiomers will elute at different retention times.
- Calculation: Calculate the enantiomeric excess using the peak areas (A) of the two enantiomers: %ee = [(A_R - A_S) / (A_R + A_S)] x 100

Application in Practice: Chiral Resolution

(R)-phenyl-(1-phenylethyl)amine is widely used as a resolving agent for racemic acids.[17] [18] This process leverages the formation of diastereomeric salts with different physical properties, most notably solubility, allowing for their separation by fractional crystallization.[19]

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Caption: Workflow for chiral resolution of a racemic acid using **(R)-phenyl-(1-phenylethyl)amine**.

Conclusion

The structural analysis of **(R)-phenyl-(1-phenylethyl)amine** is a critical, multi-step process that underpins its use in stereoselective applications. A combination of NMR and mass spectrometry confirms the molecule's covalent structure, while chiroptical methods like circular dichroism provide unequivocal proof of its absolute configuration. Finally, chiral chromatography serves as the definitive tool for quantifying its enantiomeric purity. This rigorous analytical workflow ensures the quality, efficacy, and reliability of this indispensable chiral reagent in research and development.

References

- Sensing chiral amines via supramolecular chemistry and circular dichroism spectrometry. (n.d.). Google Scholar.
- Chiral resolution - chemeurope.com. (n.d.). Chemeurope.com.
- Chiral resolution - Wikipedia. (n.d.). Wikipedia.
- (R)-(+)-1-Phenylethylamine for the resolution of racemates for synthesis. (n.d.). Merck Millipore.
- (R)-(+)-1-Phenylethylamine | 3886-69-9. (2026). ChemicalBook.
- Recent Development on Spectroscopic Methods for Chiral Analysis of Enantiomeric Compounds. (2025).
- Resolving Agents and Resolutions in Organic Chemistry. (2025).
- Chiral Resolution and Separ
- (R)-(+)-1-Phenylethylamine. (n.d.). CymitQuimica.
- Resolution (Separation) of Enantiomers. (2020). Chemistry LibreTexts.
- (R)-(+)-1-Phenylethylamine for the resolution of racemates for synthesis. (n.d.). Sigma-Aldrich.
- 1-Phenethylamine, (+)- | C8H11N. (n.d.). PubChem.
- Rapid organocatalytic chirality analysis of amines, amino acids, alcohols, amino alcohols and diols with achiral iso(thio)cyanate probes. (2021). Chemical Science (RSC Publishing).
- The Role of Chiral Amines: Focusing on (R)-(+)-1-Phenylethylamine in Synthesis. (n.d.). Dakota Pharm.
- Absorption spectrum (a) and CD spectrum (elipticity in units of mdeg)... (n.d.).
- New Advances in the Synthetic Application of Enantiomeric 1-Phenylethylamine (α-PEA): Privileged Chiral Inducer and Auxiliary. (2020). PubMed.

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- Technical Support Center: Analysis of (R)-N-(1-phenylethyl)propan-2-amine. (2025). Benchchem.
- (R)-(+)-1-Phenylethylamine(3886-69-9) 1H NMR. (n.d.). ChemicalBook.
- Mass Spectrum of (R)-phenyl-N-(1-phenylethyl)methylamine. (n.d.). SpectraBase.
- Coincident measurement of photo-ion circular dichroism and photo-electron circular dichroism in 1-phenylethylamine. (n.d.). RSC Publishing.
- The 1H NMR spectra of a-phenylethylamine. (n.d.).
- Benzeneethanamine. (n.d.). NIST WebBook.
- NMR of phenylethane amine. (2018). Chemistry Stack Exchange.

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Sources

- 1. nbinno.com [nbinno.com]
- 2. New Advances in the Synthetic Application of Enantiomeric 1-Phenylethylamine (α-PEA): Privileged Chiral Inducer and Auxiliary - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. (R)-(+)-1-Phenylethylamine | 3886-69-9 [chemicalbook.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. 1-Phenethylamine, (+)- | C8H11N | CID 643189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. (R)-(+)-1-Phenylethylamine | CymitQuimica [cymitquimica.com]
- 7. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 8. (R)-(+)-1-Phenylethylamine(3886-69-9) 1H NMR spectrum [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 11. Benzeneethanamine [webbook.nist.gov]
- 12. repositories.lib.utexas.edu [repositories.lib.utexas.edu]
- 13. researchgate.net [researchgate.net]

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- 14. Coincident measurement of photo-ion circular dichroism and photo-electron circular dichroism in 1-phenylethylamine - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 15. Rapid organocatalytic chirality analysis of amines, amino acids, alcohols, amino alcohols and diols with achiral iso(thio)cyanate probes - Chemical Science (RSC Publishing) DOI:10.1039/D1SC02061G [pubs.rsc.org]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. Chiral_resolution [chemeurope.com]
- 18. Chiral resolution - Wikipedia [en.wikipedia.org]
- 19. chem.libretexts.org [chem.libretexts.org]

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